

# A Comprehensive Technical Guide to Triethanolamine Acetate Solutions

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## Compound of Interest

Compound Name: Triethanolamine acetate

Cat. No.: B077646

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This guide provides an in-depth overview of the fundamental characteristics of **triethanolamine acetate** solutions, a versatile quaternary ammonium salt. Formed from the reaction of triethanolamine and acetic acid, this compound serves multiple functions, notably as a buffering agent and a non-ionic surfactant, making it a valuable component in chemical research and pharmaceutical formulations.<sup>[1]</sup>

## Chemical Identity and Synthesis

**Triethanolamine acetate** is primarily synthesized through a direct acid-base neutralization reaction. In this process, the weak base, triethanolamine (TEA), reacts with the weak acid, acetic acid, to form the salt, triethanolammonium acetate.<sup>[1]</sup> The mechanism involves the transfer of a proton ( $H^+$ ) from the carboxylic acid group of acetic acid to the lone pair of electrons on the nitrogen atom of triethanolamine.<sup>[1]</sup>

The reaction is typically performed under mild conditions, often at room temperature, by mixing the reactants in stoichiometric ratios to ensure complete neutralization.<sup>[1]</sup> While this neutralization is the primary reaction, side reactions like esterification can occur, leading to the formation of mono-, di-, and tri-esters of triethanolamine as impurities.<sup>[1]</sup> A more direct route to the ester involves reacting triethanolamine with acetic acid or acetic anhydride at elevated temperatures (100°C-140°C) in the presence of a catalyst and a dehydrating agent.<sup>[2]</sup>

Chemical Identifiers:

- CAS Number: 14806-72-5[1][3]
- Molecular Formula:  $C_8H_{19}NO_5$ [1][3]
- IUPAC Name: tris(2-hydroxyethyl)azanium;acetate[1] or 2-[bis(2-hydroxyethyl)amino]ethanol;acetic acid[3]
- Synonyms: Triethanolammonium acetate, Tris(2-hydroxyethyl)ammonium acetate, Acetic acid, triethanolamine salt[3]

## Physicochemical Properties

The macroscopic properties of **triethanolamine acetate** solutions are crucial for their application and are dependent on the concentration of the components.[1] Strong intermolecular hydrogen bonding can cause properties like density and viscosity to peak at intermediate concentrations.[1]

Table 1: Summary of Physicochemical Data

Property	Value	Source
Molecular Weight	209.24 g/mol	[1][3]
Physical Description	Liquid	[1][3]
pH (of an acetate urea-triethanolamine solution)	6.9	[1][4]
pH (of a triethanolamine acetate ester mixture)	6.0 - 7.0	[2]
Density (of an acetate urea-triethanolamine solution)	0.7850 g/cm <sup>3</sup>	[1][4]
Viscosity (of an acetate urea-triethanolamine solution)	3.8 mm <sup>2</sup> /s	[1][4]
Refractive Index (n) (of an acetate urea-triethanolamine solution)	1.3840	[4]
Solubility	Can be mixed with water in any proportion.[2] Highly soluble in polar solvents like ethanol, acetone, and glycerin. [5]	[2][5]

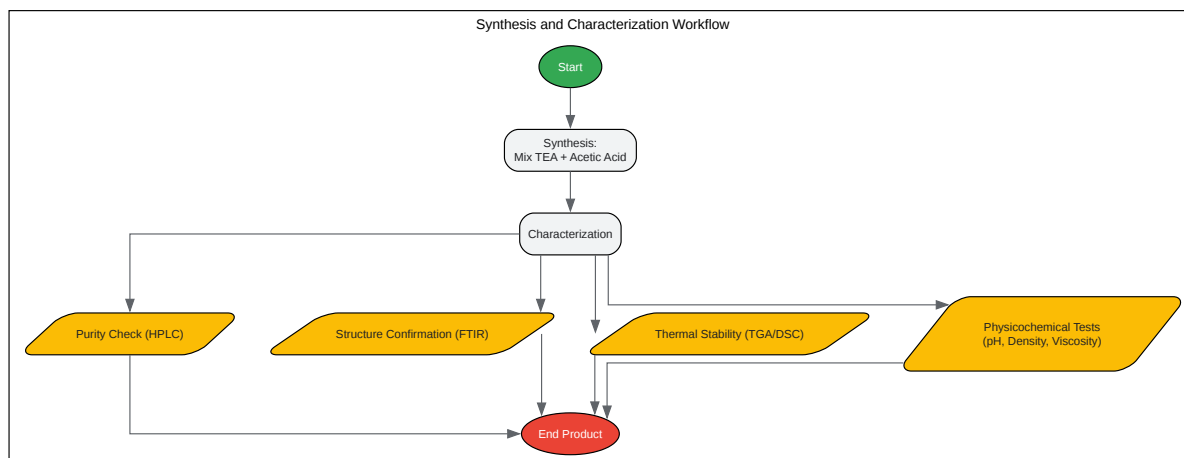
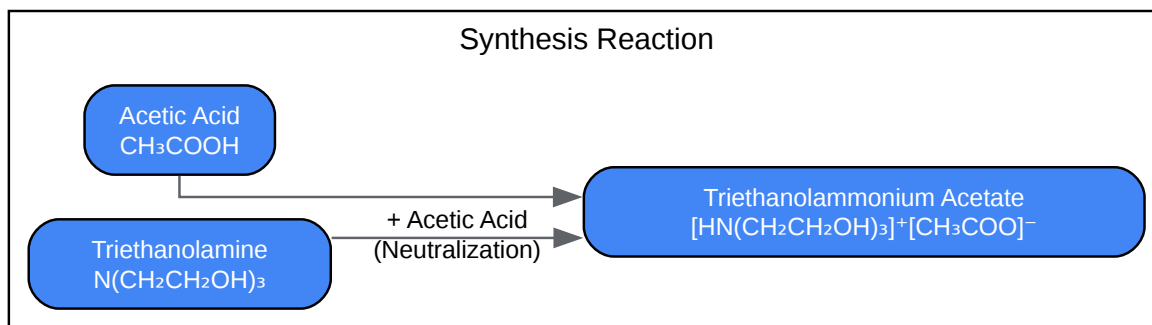
## Core Functionalities and Applications

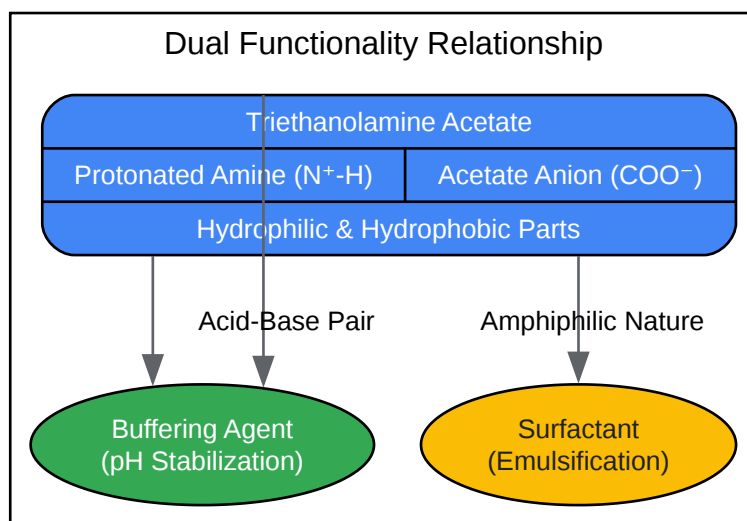
**Triethanolamine acetate's** unique structure, combining a tertiary amine and three hydroxyl groups from its parent molecule, imparts dual functionality that is highly valuable in various applications.

- **Buffering Agent:** The protonated tertiary amine group and the acetate conjugate base form an effective buffer system, particularly useful for maintaining pH in the physiological range.[1]
- **Surfactant and Emulsifier:** The molecule's hydrophilic ionized groups and hydrophobic hydrocarbon portions allow it to act as a non-ionic surfactant.[1] This property is leveraged to

solubilize oils, lipids, and other ingredients not fully soluble in water, and to neutralize fatty acids in cosmetic and pharmaceutical formulations.[1][6]

- **pH Regulator:** In skincare and pharmaceutical products, it is widely used to adjust and stabilize the pH of acidic compounds, bringing them to levels safe for topical application.[7]
- **Enhanced Drug Delivery:** Mixed systems containing triethanolamine have been demonstrated to improve the skin penetration of acidic drugs, acting as a solubilizer and excipient in topical formulations.[7]
- **Other Industrial Uses:** It also finds application as a cement grinding aid, where it improves the specific surface area and strength of cement.[2][6] In chemistry, it is used as an ionic liquid in palladium-catalyzed reactions and as a complexing agent.[1][6]





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